

# Characterization data for 1-Cyclopropyl-2-(2-fluorophenyl)ethanone

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## Compound of Interest

Compound Name: 2-Fluorophenyl cyclopropyl ketone

CAS No.: 141030-72-0

Cat. No.: B136464

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## Technical Guide: 1-Cyclopropyl-2-(2-fluorophenyl)ethanone

### Optimizing the Critical Intermediate for Prasugrel Synthesis

#### Executive Summary

1-Cyclopropyl-2-(2-fluorophenyl)ethanone (CAS: 150322-73-9) is the pivotal structural scaffold in the synthesis of Prasugrel, a third-generation thienopyridine antiplatelet agent. Its quality directly dictates the yield and purity of the final API. This guide objectively compares the two dominant synthetic methodologies—Grignard Addition vs. Acylation-Decarboxylation—and provides critical characterization data to distinguish the product from its primary oxidative impurity, the

-diketone.

## Characterization Profile & Critical Quality Attributes (CQA)

High-purity isolation of this ketone is challenging due to its susceptibility to oxidation and the presence of structural analogs (e.g., desfluoro impurities). The table below outlines the physicochemical baseline and the spectroscopic markers required to validate identity against common impurities.

### Physicochemical Properties

| Property         | Specification            | Notes                                          |
|------------------|--------------------------|------------------------------------------------|
| CAS Number       | 150322-73-9              | Low melting point solid; often handled as oil. |
| Formula          |                          |                                                |
| Molecular Weight | 178.20 g/mol             |                                                |
| Appearance       | Pale yellow oil to solid |                                                |
| Density          |                          |                                                |
| Boiling Point    | (760 mmHg)               |                                                |

### Spectroscopic Differentiation: Product vs. Critical Impurity

A common degradation pathway involves oxidation of the methylene bridge to form 1-cyclopropyl-2-(2-fluorophenyl)ethane-1,2-dione (Diketone Impurity). Differentiation by NMR is essential.

| Feature             | Target Product (Ketone)   | Critical Impurity (Diketone)  |
|---------------------|---------------------------|-------------------------------|
| Structure           |                           |                               |
| H NMR (Benzylic)    | ppm (Singlet/Doublet, 2H) | Absent (Oxidized to Carbonyl) |
|                     | Multiplet                 | Downfield shift               |
| H NMR (Aromatic)    | ppm                       | ppm                           |
|                     | Methine                   | Methine                       |
| H NMR (Cyclopropyl) | ppm                       | ppm (Deshielded)              |
| Mass Spec (m/z)     | ,                         | ,                             |

“

*Analyst Note: The disappearance of the benzylic protons at*

ppm and the downfield shift of the cyclopropyl methine are the most reliable indicators of oxidative degradation.

## Comparative Performance: Synthetic Routes

For industrial scale-up, the choice of route impacts safety, yield, and impurity profiles. We compare the Grignard Addition (Route A) against the Acylation-Decarboxylation (Route B).

## Comparative Analysis Table

| Metric           | Route A: Grignard Addition                                                             | Route B: Acylation-Decarboxylation                                                                                 |
|------------------|----------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------|
| Mechanism        | Nucleophilic addition of 2-fluorobenzyl MgCl to cyclopropanecarbonitrile.              | Acylation of 2-fluorophenylacetate with cyclopropanecarbonyl chloride, followed by hydrolysis. <a href="#">[1]</a> |
| Yield            | Moderate (~80-82%)                                                                     | High (>91%)                                                                                                        |
| Impurity Profile | High risk of bis-addition and "desfluoro" analogs if Mg quality is poor.               | Cleaner profile; primary impurities are unreacted esters.                                                          |
| Scalability      | Low/Medium: Exothermic Grignard formation requires strict temp control (-20°C to 0°C). | High: Standard reactor conditions; avoids handling pyrophoric Mg on large scale.                                   |
| Safety           | High Risk: Ether solvents + reactive organometallics.                                  | Moderate Risk: Acidic hydrolysis steps.                                                                            |

## Expert Insight

While the Grignard route is a classic laboratory method, Route B (Acylation-Decarboxylation) is superior for process chemistry. It avoids the variability of Grignard initiation and the safety hazards of large-scale organometallic handling. The yield advantage (>10%) significantly reduces cost of goods (COGs) for the Prasugrel API.

## Experimental Protocol: Route B (Preferred)

Objective: Synthesis of 1-Cyclopropyl-2-(2-fluorophenyl)ethanone via Acylation-Decarboxylation. Scale: 100 mmol equivalent.

### Reagents

- Substrate: Ethyl 2-fluorophenylacetate (18.2 g, 0.1 mol)
- Reagent: Cyclopropanecarbonyl chloride (11.5 g, 0.11 mol)

- Base/Solvent: Pyridine (0.14 mol), DMF (100 mL)[1]
- Hydrolysis: Sulfuric acid (1M) / Acetic Acid mixture[1]

## Methodology

- Acylation:
  - Charge Ethyl 2-fluorophenylacetate and DMF into a 3-neck round-bottom flask under .
  - Add Pyridine and cool the mixture to 0–5°C.
  - Add Cyclopropanecarbonyl chloride dropwise over 30 minutes, maintaining temperature <10°C.
  - Warm to 30°C and stir for 8 hours. Monitor by TLC/HPLC for disappearance of ester.
- Hydrolysis & Decarboxylation:
  - Cool reaction mass to room temperature.[2][3]
  - Slowly add a mixture of 1M  
and Acetic Acid (280 mL).
  - Heat to reflux (approx. 100-110°C) for 3 hours. This step hydrolyzes the intermediate keto-ester and decarboxylates it to the ketone.[1]
- Workup:
  - Cool to room temperature.[2]
  - Extract with Ethyl Acetate (  
mL).
  - Wash organic layer with saturated

(to remove acid) and brine.

- Dry over

and concentrate under reduced pressure.

- Purification:

- The crude oil is typically

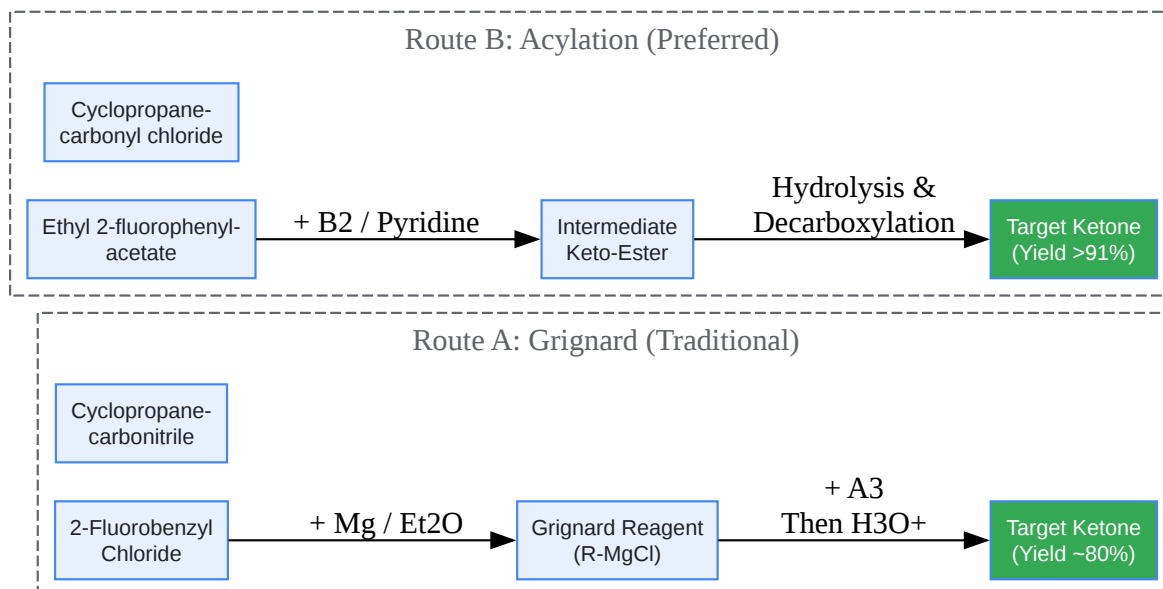
pure. If necessary, distill under high vacuum or purify via silica gel chromatography (Hexane:EtOAc 9:1).

- Expected Yield: ~16.3 g (91.4%).

## Visualizations

### Comparison of Synthetic Pathways

The following diagram contrasts the reaction logic of the two routes.

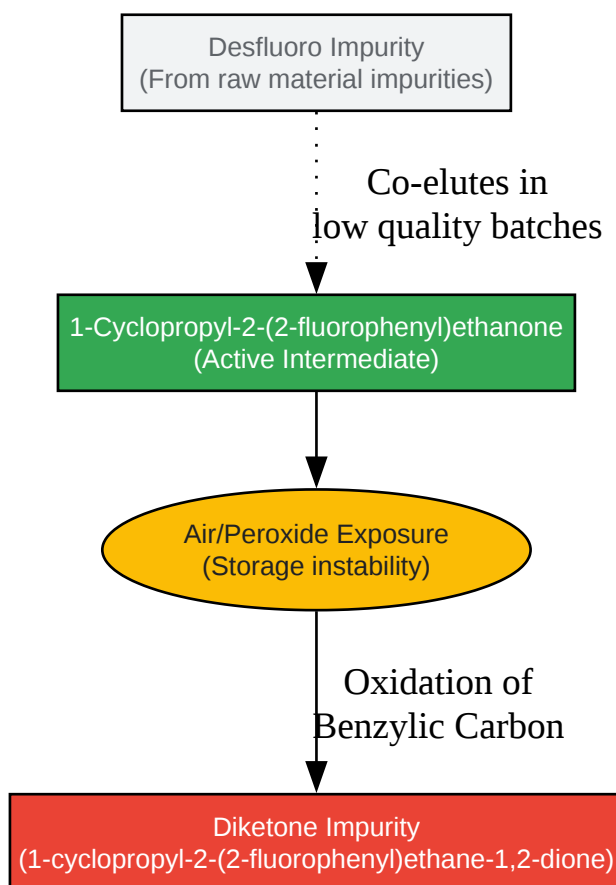


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Caption: Comparison of the Grignard route (sensitive, lower yield) vs. the Acylation route (robust, high yield).

## Impurity Formation Pathway

Understanding the oxidative instability is key to storage and handling.



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Caption: The degradation pathway to the alpha-diketone impurity, a critical quality attribute to monitor.

## References

- Preparation of Prasugrel intermediate 2-halo-2-(2-fluorophenyl)-1-cyclopropylethanone.
- Identification and Synthesis of Impurities Formed During Prasugrel Hydrochloride Preparation. Asian Journal of Chemistry. [[Link](#)]

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## Sources

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- 2. WO2008078350A2 - Process for the preparation of fluorophenylacetic acids and derivatives thereof - Google Patents [[patents.google.com](https://patents.google.com)]
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